

Application of 4,6-dihydroxybenzene-1,3-disulfonic acid in environmental water testing.

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Compound of Interest

Compound Name: 4,6-dihydroxybenzene-1,3-disulfonic Acid

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Application of 4,6-dihydroxybenzene-1,3-disulfonic Acid in Environmental Water Testing

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

4,6-dihydroxybenzene-1,3-disulfonic acid, commonly known as Tiron, is a highly effective and versatile chelating agent and colorimetric indicator for the quantitative determination of various metal ions in environmental water samples. Its strong chelating affinity, particularly for trivalent and tetravalent metal ions, coupled with the formation of distinctly colored water-soluble complexes, makes it a valuable reagent in spectrophotometric analysis. The presence of two hydroxyl and two sulfonic acid groups on the benzene ring imparts high water solubility and facilitates the formation of stable complexes with a range of metal cations.[1] This document provides detailed application notes and experimental protocols for the use of Tiron in the environmental monitoring of key metal contaminants, specifically iron (Fe^{3+}) and titanium (Ti^{4+}), and clarifies its role in the analysis of fluoride (F^-).

Principle of Operation

The application of Tiron in water testing is primarily based on the principles of spectrophotometry. Tiron reacts with specific metal ions in an aqueous solution to form colored complexes. The intensity of the color produced is directly proportional to the concentration of the metal ion, a relationship governed by the Beer-Lambert Law. By measuring the absorbance of the solution at a specific wavelength (λ_{max}), the concentration of the target analyte can be accurately determined by referencing a calibration curve prepared from standard solutions.

Applications in Environmental Water Testing

Tiron is a versatile reagent with several key applications in the analysis of environmental water samples:

- **Quantitative Determination of Iron (Fe^{3+}):** Tiron forms a stable, intensely colored blue complex with ferric ions (Fe^{3+}) in a slightly acidic medium. This reaction is highly sensitive and selective, allowing for the accurate measurement of iron concentrations even at low levels.
- **Quantitative Determination of Titanium (Ti^{4+}):** Tiron reacts with titanium(IV) ions to form a yellow-colored complex. This method is suitable for the determination of titanium in various water sources, although careful control of pH and masking of interfering ions may be necessary.
- **Masking Agent in Fluoride (F^-) Analysis:** In the potentiometric determination of fluoride ions using an ion-selective electrode (ISE), interfering cations such as aluminum (Al^{3+}) and iron (Fe^{3+}) can form stable complexes with fluoride, leading to inaccurate, lower readings. Tiron is an effective masking agent that preferentially chelates these interfering ions, releasing the fluoride ions for accurate measurement by the ISE.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the spectrophotometric determination of iron and titanium using Tiron.

Table 1: Quantitative Data for Iron (Fe^{3+}) Determination using Tiron

| Parameter | Value | Reference |
|--|--|-----------|
| Wavelength of Max. Absorbance (λ_{max}) | 665 nm | [2] |
| Optimal pH Range | Slightly Acidic (e.g., 2×10^{-6} - 2×10^{-5} M H_2SO_4) | [2] |
| Linear Calibration Range | 0.02 - 70.00 mg/L | [2] |
| Molar Absorptivity (ϵ) | $6.0 \times 10^5 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$ | [2] |
| Detection Limit (LOD) | 1 $\mu\text{g/L}$ | [2] |
| Stoichiometry (Fe^{3+} :Tiron) | 2:3 | [2] |
| Color of Complex | Blue | [3] |

Table 2: Quantitative Data for Titanium (Ti^{4+}) Determination using Tiron

| Parameter | Value | Reference |
|--|---|-----------|
| Wavelength of Max. Absorbance (λ_{max}) | ~380 - 410 nm | |
| Optimal pH Range | 4.5 - 5.5 | |
| Linear Calibration Range | 0.1 - 2.0 mg/L | |
| Molar Absorptivity (ϵ) | $\sim 1.5 \times 10^4 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$ | |
| Detection Limit (LOD) | ~0.02 mg/L | |
| Stoichiometry (Ti^{4+} :Tiron) | 1:3 | |
| Color of Complex | Yellow | [4] |

Experimental Protocols

Protocol 1: Spectrophotometric Determination of Iron (Fe^{3+}) in Water

This protocol outlines the procedure for the quantitative determination of ferric iron in a water sample using Tiron.

1. Reagents and Materials:

- **Standard Iron Stock Solution (1000 mg/L):** Dissolve 8.634 g of ammonium iron(III) sulfate dodecahydrate ($\text{NH}_4\text{Fe}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$) in deionized water, add 10 mL of concentrated sulfuric acid, and dilute to 1 L in a volumetric flask.
- **Working Iron Standard Solutions:** Prepare a series of standards by diluting the stock solution to concentrations ranging from 0.02 to 2.0 mg/L.
- **Tiron Solution (0.1 M):** Dissolve 3.322 g of 4,5-dihydroxy-1,3-benzenedisulfonic acid disodium salt monohydrate in 100 mL of deionized water.
- **Sulfuric Acid Solution (0.01 M):** Add 0.56 mL of concentrated sulfuric acid to a 1 L volumetric flask and dilute to the mark with deionized water.
- Spectrophotometer and 1 cm cuvettes.

2. Experimental Procedure:

- **Sample Preparation:** Collect the water sample and filter if necessary to remove suspended solids. If the expected iron concentration is high, dilute the sample accordingly with deionized water.
- **Calibration Curve Preparation:**
 - Pipette 10 mL of each working iron standard solution into a series of 50 mL volumetric flasks.
 - To each flask, add 5 mL of the 0.1 M Tiron solution.
 - Add 10 mL of the 0.01 M sulfuric acid solution to adjust the pH.
 - Dilute to the 50 mL mark with deionized water and mix thoroughly.
 - Allow the solutions to stand for 15 minutes for full color development.

- Sample Analysis:
 - Pipette 10 mL of the water sample into a 50 mL volumetric flask.
 - Follow steps 2b to 2e for the sample.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to a wavelength of 665 nm.
 - Use a blank solution (containing all reagents except iron) to zero the instrument.
 - Measure the absorbance of each standard solution and the prepared sample solution.
- Data Analysis:
 - Plot a calibration curve of absorbance versus iron concentration for the standard solutions.
 - Determine the concentration of iron in the sample by interpolating its absorbance on the calibration curve. Account for any dilution factors.

Protocol 2: Spectrophotometric Determination of Titanium (Ti^{4+}) in Water

This protocol describes the determination of titanium(IV) in water samples.

1. Reagents and Materials:

- Standard Titanium Stock Solution (1000 mg/L): Dissolve 3.68 g of potassium titanyl oxalate dihydrate ($\text{K}_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot 2\text{H}_2\text{O}$) in 1 L of deionized water.
- Working Titanium Standard Solutions: Prepare standards in the range of 0.1 to 2.0 mg/L by diluting the stock solution.
- Tiron Solution (0.1 M): Prepare as described in Protocol 1.
- Acetate Buffer Solution (pH 4.7): Dissolve 13.6 g of sodium acetate trihydrate and 6.0 mL of glacial acetic acid in 1 L of deionized water.

- Ascorbic Acid Solution (5% w/v): Dissolve 5 g of ascorbic acid in 100 mL of deionized water. This solution should be prepared fresh daily.

- Spectrophotometer and 1 cm cuvettes.

2. Experimental Procedure:

- Sample Preparation: Collect and filter the water sample.
- Interference Removal: If iron is present, add 2 mL of the 5% ascorbic acid solution to a 10 mL aliquot of the sample to reduce Fe^{3+} to Fe^{2+} , which does not interfere with the titanium-Tiron complex at the selected pH.
- Calibration Curve Preparation:
 - Pipette 10 mL of each working titanium standard into 50 mL volumetric flasks.
 - To each flask, add 10 mL of the acetate buffer solution.
 - Add 5 mL of the 0.1 M Tiron solution.
 - Dilute to the 50 mL mark with deionized water and mix well.
 - Allow 10 minutes for the yellow color to develop.
- Sample Analysis:
 - Take 10 mL of the pre-treated water sample and place it in a 50 mL volumetric flask.
 - Follow steps 3b to 3e for the sample.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to a wavelength of 410 nm.
 - Zero the instrument with a blank solution.
 - Measure the absorbance of the standards and the sample.

- Data Analysis:
 - Construct a calibration curve and determine the titanium concentration in the sample, correcting for any dilutions.

Visualizations

Reaction Pathway and Experimental Workflows

Caption: Tiron complexation with Iron and Titanium.

Caption: General Spectrophotometric Workflow.

Interferences

While the Tiron-based methods are relatively selective, certain ions can interfere with the analysis.

For Iron Determination:

- High concentrations of other metal ions that can form colored complexes with Tiron, such as titanium, may cause interference. However, the distinct blue color of the iron complex at the specified pH and wavelength minimizes this issue in most cases.

For Titanium Determination:

- Iron (Fe^{3+}): Ferric ions form a strong colored complex with Tiron and are a major interference. This can be overcome by reducing Fe^{3+} to Fe^{2+} using a reducing agent like ascorbic acid, as detailed in the protocol.
- Other Metals: High concentrations of ions such as aluminum (Al^{3+}), manganese (Mn^{2+}), and copper (Cu^{2+}) may also interfere. The use of a specific pH buffer helps to improve the selectivity for titanium.

By following the detailed protocols and being mindful of potential interferences, **4,6-dihydroxybenzene-1,3-disulfonic acid** (Tiron) serves as a reliable and sensitive reagent for the environmental monitoring of iron and titanium in water samples.

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